

2,5-Dimethoxytoluene molecular weight and formula

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Compound of Interest

Compound Name: 2,5-Dimethoxytoluene

Cat. No.: B1361827

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An In-depth Technical Guide to **2,5-Dimethoxytoluene**: Molecular Properties

This guide provides essential information regarding the molecular formula and weight of **2,5-Dimethoxytoluene**, a methoxy methyl benzene derivative. The data is presented for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular properties of **2,5-Dimethoxytoluene** are summarized below.

Property	Value
Molecular Formula	C9H12O2[1][2][3]
Molecular Weight	152.19 g/mol [1][2][3][4][5][6]
IUPAC Name	1,4-dimethoxy-2-methylbenzene[1][2]
CAS Number	24599-58-4[2][3][4][5][6]

Logical Relationship of Molecular Data

The following diagram illustrates the relationship between the common name of the compound and its core molecular identifiers.

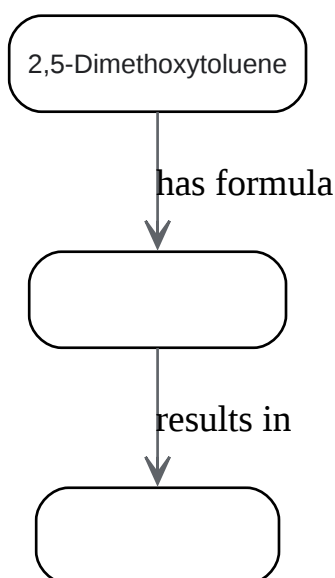


Figure 1. Molecular Identity of 2,5-Dimethoxytoluene

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Figure 1. Molecular Identity of **2,5-Dimethoxytoluene**

Experimental Context

While detailed experimental protocols for the synthesis of **2,5-Dimethoxytoluene** are extensive and varied, it is commonly synthesized from 2-methylhydroquinone.[6][7] It has been identified as a volatile constituent in beechwood creosote and Tuber brumale species.[2][6][7] This compound may be used as a reagent in the synthesis of other chemical entities, such as 2,5-dimethoxy-4-methylbenzaldehyde-7-14C.[6][7]

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